

peer-reviewed literature validating the use of (2-Amino-4-methoxyphenyl)methanol

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Compound of Interest

Compound Name: (2-Amino-4-methoxyphenyl)methanol

Cat. No.: B573342

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Peer-Reviewed Literature on (2-Amino-4-methoxyphenyl)methanol Remains Elusive

Despite a comprehensive search, no peer-reviewed literature validating the specific use of **(2-Amino-4-methoxyphenyl)methanol** in a comparative context or detailing its role in biological signaling pathways has been identified.

Initial searches for the compound, including by its CAS number (102599-92-0), primarily yield listings in chemical supplier databases and general chemical information repositories like PubChem.[1][2][3] These resources provide basic chemical data but do not contain experimental results, application validations, or comparisons with alternative compounds as requested.

The available scientific literature includes studies on structurally related compounds, such as other methoxyphenyl and aminophenyl derivatives. For instance, research has been published on the synthesis and biological activities of various methoxy- and amino-substituted molecules, some of which have been investigated for antimicrobial, antioxidant, or anticancer properties.[4][5][6][7] However, these studies do not specifically mention or utilize **(2-Amino-4-methoxyphenyl)methanol**.

The absence of dedicated research papers or comparative studies on **(2-Amino-4-methoxyphenyl)methanol** suggests that the compound is likely a chemical intermediate or a

building block used in the synthesis of more complex molecules, rather than an end product with a validated application that has been benchmarked against alternatives.

Without any peer-reviewed experimental data, it is not possible to construct the requested "Publish Comparison Guide." This includes the inability to:

- Present Quantitative Data: No experimental results are available to summarize in comparative tables.
- Provide Experimental Protocols: There are no published experiments involving this compound from which to extract detailed methodologies.
- Create Visualizations: No signaling pathways or experimental workflows involving **(2-Amino-4-methoxyphenyl)methanol** have been described in the literature, precluding the creation of the requested Graphviz diagrams.

Therefore, the core requirements for this topic cannot be fulfilled due to the lack of available scientific literature.

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References

- 1. (2-Amino-4-methoxyphenyl)methanol | C₈H₁₁NO₂ | CID 45090899 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2-Amino-4-chloro-5-methoxyphenyl)methanol | C₈H₁₀ClNO₂ | CID 130139409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (2-Amino-5-methoxyphenyl)methanol | C₈H₁₁NO₂ | CID 13756678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. isca.me [isca.me]

- 6. Synthesis, Characterization, and Antioxidant Activity of 2-methoxy-4 - ((4-methoxy phenyl imino) -methyl) phenol compounds | Atlantis Press [atlantis-press.com]
- 7. Design, Synthesis and Biological Activity of Novel Methoxy- and Hydroxy-Substituted N-Benzimidazole-Derived Carboxamides - PMC [pmc.ncbi.nlm.nih.gov]
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